

Stability Showdown: Rebaudioside I vs. Rebaudioside M

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Guide for Researchers and Drug Development Professionals

In the ever-evolving landscape of high-intensity sweeteners, **Rebaudioside I** (Reb I) and Rebaudioside M (Reb M) have emerged as prominent steviol glycosides, prized for their clean, sugar-like taste profiles. For researchers, scientists, and drug development professionals, understanding the chemical stability of these compounds is paramount for formulation, shelf-life prediction, and ensuring product efficacy and safety. This guide provides a comprehensive comparison of the stability of **Rebaudioside I** and Rebaudioside M, supported by available experimental data.

Chemical Structures: A Tale of Two Glycosides

Rebaudioside I and Rebaudioside M share the same core steviol backbone but differ in the number and arrangement of their glucose units. Reb M possesses six glucose units, while Reb I has five. This seemingly minor structural difference can influence their physicochemical properties, including stability.

Stability Under Scrutiny: A Comparative Analysis

While extensive stability data is available for Rebaudioside M, specific comparative studies directly benchmarking it against **Rebaudioside I** are limited in the public domain. However, by examining individual stability profiles, a comparative understanding can be gleaned.

Rebaudioside M: A Well-Characterized Sweetener



Rebaudioside M has been the subject of numerous stability studies, demonstrating its robustness under various conditions. As a dry powder, it is stable for at least one year at ambient temperature with controlled humidity[1]. In solution, its stability is pH-dependent, being most stable in the pH range of 4 to 8 and less stable below pH 2[1]. Increased temperature also leads to decreased stability[1].

Forced degradation studies under acidic conditions (pH 2.8, 3.2, 3.8, and 4.2) and various temperatures (5°C, 20°C, 30°C, and 40°C) over 26 weeks have shown minimal degradation of Reb M in mock beverage solutions, indicating its suitability for acidic food and beverage applications[2]. Under more extreme conditions of 0.1 M phosphoric acid (pH 2.0) at 80°C for 24 hours, Reb M degrades into three primary compounds[3].

The stability of Reb M has been found to be very similar to that of Rebaudioside A[1].

Rebaudioside I: Insights from Regulatory Submissions

Specific public-domain studies detailing the forced degradation of **Rebaudioside I** are scarce. However, valuable information can be found in Generally Recognized as Safe (GRAS) notices submitted to the U.S. Food and Drug Administration (FDA). According to GRAS Notice No. 1106, stability studies on high-purity (≥95%) **Rebaudioside I** have been reviewed by the FDA[4]. A storage stability study referenced in this notice (from GRN 911) indicated that the **Rebaudioside I** content remained unchanged over a 6-month period[4].

The notice further states that the stability of steviol glycosides, including **Rebaudioside I**, is dependent on both pH and temperature, and they are considered thermally stable under normal storage conditions[4]. Decomposition of steviol glycoside powder at elevated temperatures is slow, with over 80% remaining after 2 hours at 180°C[4].

Quantitative Stability Data

The following tables summarize the available quantitative data on the stability of Rebaudioside M. Due to the limited availability of specific quantitative data for **Rebaudioside I** in the public domain, a direct numerical comparison is not currently possible.

Table 1: Stability of Rebaudioside M in Aqueous Solutions



| рН | Temperature (°C) | Duration | Observation |
|--------------------|------------------|----------|--|
| 4-8 | Ambient | - | Most stable range[1] |
| <2 | Ambient | - | Noticeably less stable[1] |
| 2.8, 3.2, 3.8, 4.2 | 5, 20, 30, 40 | 26 weeks | Minimal degradation in mock beverages[2] |
| 2.0 | 80 | 24 hours | Degradation into three main products[3] |

Experimental Protocols Forced Degradation Study of Rebaudioside M in Mock Beverages

Objective: To evaluate the stability of Rebaudioside M under simulated beverage conditions.

Methodology:

- Preparation of Mock Beverages: Mock beverage solutions were prepared to simulate commercial soft drinks at pH 2.8, 3.2, 3.8, and 4.2.
- Sample Preparation: Rebaudioside M was dissolved in the mock beverage solutions.
- Storage Conditions: Samples were stored at various temperatures (5°C, 20°C, 30°C, and 40°C) for 26 weeks.
- Analysis: Aliquots were taken at scheduled intervals and analyzed by High-Performance Liquid Chromatography (HPLC) to determine the concentration of Rebaudioside M and identify any degradation products[2].

Thermal Stability Assessment of Rebaudioside I Powder

Objective: To determine the thermal stability of solid **Rebaudioside I**.

Methodology:



- Sample: High-purity Rebaudioside I powder (≥95%).
- Condition: The powder was subjected to a temperature of 180°C for 2 hours.
- Analysis: The remaining Rebaudioside I content was quantified to determine the extent of degradation. Hydrolysis products were also identified[4].

Degradation Pathways

Under hydrolytic conditions, Rebaudioside M has been shown to degrade through several major pathways, including isomerization, hydration, and hydrolysis of the glycosidyl ester[1]. The degradation of other steviol glycosides, such as Rebaudioside A, under acidic conditions proceeds via acid-catalyzed mechanisms involving the formation of a carbocation intermediate. Given the structural similarities, it is plausible that **Rebaudioside I** follows similar degradation pathways, although specific studies are needed for confirmation.

Comparative Experimental Workflow for Stability Assessment

The following diagram illustrates a general workflow for comparing the stability of two steviol glycosides like **Rebaudioside I** and Rebaudioside M.



Sample Preparation Rebaudioside I Solution Rebaudioside M Solution Stress Conditions Photostability Varying Temperature Varying pH (UV/Vis light exposure) (e.g., 2, 4, 7, 9) (e.g., 25°C, 40°C, 60°C, 80°C) Time-Point Sampling Collect aliquots at defined intervals (e.g., 0, 24, 48, 72h...) Analytical Characterization HPLC/UPLC Analysis LC-MS/MS Analysis (Quantify parent compound) (Identify degradation products) Data Analysis & Comparison **Determine Degradation Kinetics** (Rate constants, Half-life) Comparative Stability Profile

Comparative Stability Testing Workflow

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Caption: A generalized workflow for the comparative stability testing of steviol glycosides.

Conclusion

Based on the available data, Rebaudioside M demonstrates good stability under conditions relevant to food and beverage applications, particularly within a pH range of 4 to 8. Its stability



profile is well-documented and comparable to that of Rebaudioside A. While specific, direct comparative stability studies between **Rebaudioside I** and Rebaudioside M are not readily available in the public literature, regulatory submissions to the FDA indicate that **Rebaudioside I** is also a stable molecule under normal storage conditions. The stability of both compounds is influenced by pH and temperature. For formulators and researchers, the choice between **Rebaudioside I** and Rebaudioside M may ultimately depend on other factors such as taste profile, solubility, and cost, as both appear to offer sufficient stability for most applications. Further direct comparative studies would be beneficial to provide a more definitive and nuanced understanding of their relative stabilities.

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- To cite this document: BenchChem. [Stability Showdown: Rebaudioside I vs. Rebaudioside M]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b3027040#comparing-the-stability-of-rebaudioside-i-and-m]

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